

Detailed protocol for resolution of racemic trans-1,2-diaminocyclohexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (1R,2R)-(+)-1,2-Diaminocyclohexane L-tartrate

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Application Note: Resolution of Racemic trans-1,2-Diaminocyclohexane

Introduction

trans-1,2-Diaminocyclohexane (DACH) is a crucial chiral building block in asymmetric synthesis, serving as a precursor for various C₂-symmetric ligands used in catalytic processes. [1] The racemic mixture of trans-1,2-diaminocyclohexane can be efficiently separated into its constituent (1R,2R) and (1S,2S) enantiomers through classical resolution. This process relies on the formation of diastereomeric salts with a chiral resolving agent, most commonly tartaric acid. [1][2] The differing solubilities of these diastereomeric salts allow for their separation by fractional crystallization. This document provides a detailed protocol for the resolution of racemic trans-1,2-diaminocyclohexane using L-(+)-tartaric acid and D-(-)-tartaric acid.

Principle of Resolution

The resolution of racemic trans-1,2-diaminocyclohexane is achieved by reacting the racemic amine with an enantiomerically pure acid, such as L-(+)-tartaric acid. This reaction forms a pair of diastereomeric salts: ((1R,2R)-diammoniumcyclohexane mono-(+)-tartarate) and ((1S,2S)-diammoniumcyclohexane mono-(+)-tartarate). These diastereomers possess different physical properties, including solubility, which enables their separation. [2][3][4] The less soluble diastereomer crystallizes out of the solution and can be isolated by filtration. Subsequently, the

pure enantiomer of the diamine is liberated from the diastereomeric salt by treatment with a base.

Experimental Protocols

Materials and Equipment:

- Racemic trans-1,2-diaminocyclohexane
- L-(+)-tartaric acid or D-(-)-tartaric acid
- Distilled water
- Glacial acetic acid
- Methanol
- Dichloromethane
- 4M Sodium hydroxide (NaOH) solution
- Round bottom flask (100 mL)
- Stirring apparatus
- Heating mantle or water bath
- Ice bath
- Vacuum filtration apparatus (Büchner funnel, filter flask)
- Separatory funnel
- Rotary evaporator

Protocol for the Resolution of (±)-trans-1,2-Diaminocyclohexane using L-(+)-Tartaric Acid:

- Diastereomeric Salt Formation:

- In a 100 mL round bottom flask, dissolve 1.48 g (9.86 mmol) of L-(+)-tartaric acid in 5 mL of distilled water with stirring at room temperature until complete dissolution.[\[5\]](#)[\[6\]](#)
- To this solution, add 2.36 g (19.7 mmol) of racemic trans-1,2-diaminocyclohexane at a rate that allows the reaction temperature to reach approximately 70°C.[\[5\]](#)[\[6\]](#)
- Slowly add 0.96 mL (17 mmol) of glacial acetic acid to the resulting solution, ensuring the temperature does not exceed 90°C. A white precipitate will form immediately.[\[5\]](#)[\[6\]](#)
- Vigorously stir the slurry as it cools to room temperature.[\[5\]](#)[\[6\]](#)
- Separation of the Diastereomeric Salt:
 - Cool the mixture in an ice bath to below 5°C.[\[5\]](#)[\[6\]](#)[\[7\]](#)
 - Collect the precipitate by vacuum filtration.[\[5\]](#)[\[6\]](#)[\[7\]](#)
 - Wash the filter cake with 3 mL of cold water (5°C) and then with 5 x 3 mL of methanol.[\[5\]](#)[\[6\]](#)[\[7\]](#)
 - The resulting white solid is (1R,2R)-1,2-diammoniumcyclohexane mono-(+)-tartarate.
- Liberation of the Free Amine:
 - Suspend the collected diastereomeric salt in 5 mL of dichloromethane.[\[5\]](#)[\[6\]](#)
 - Add 3 mL of 4M NaOH solution and stir the mixture.[\[5\]](#)[\[6\]](#)
 - Transfer the mixture to a separatory funnel and extract the aqueous layer with ether.
 - Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield (1R,2R)-1,2-diaminocyclohexane as a colorless oil.[\[5\]](#)[\[6\]](#)

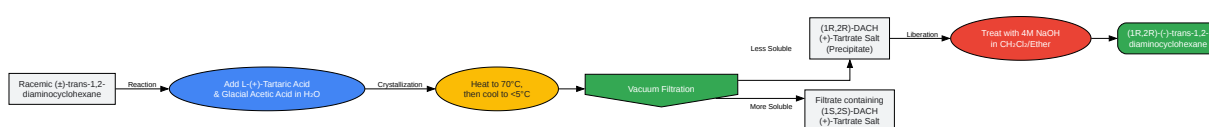
To obtain the (1S,2S)-enantiomer, D-(-)-tartaric acid can be used as the resolving agent, which will preferentially crystallize the (1S,2S)-1,2-diammoniumcyclohexane mono-(-)-tartarate salt.[\[5\]](#)[\[6\]](#)

Data Presentation

Compound	Resolving Agent	Yield of Salt	Specific Rotation of Salt [α] _D ²⁰ (c=2 in H ₂ O)	Enantiomeric Excess (ee)
(1R,2R)-1,2-diammoniumcyclohexane mono-(+)-tartarate	L-(+)-tartaric acid	90%	+12.3°	>99%
(1S,2S)-1,2-diammoniumcyclohexane mono-(-)-tartarate	D-(-)-tartaric acid	90%	-12.3°	>99%

Table 1: Summary of quantitative data for the resolution of racemic trans-1,2-diaminocyclohexane. Data sourced from Hassan, Y. (2019).^{[5][6]}

Visualizations



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Caption: Workflow for the resolution of racemic trans-1,2-diaminocyclohexane.

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